

Application Notes and Protocols: 2-Methyl-3-hydroxy-6-iodopyridine in Material Science

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Compound of Interest

Compound Name: 2-Methyl-3-hydroxy-6-iodopyridine

CAS No.: 848952-39-6

Cat. No.: B1589881

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A Note to the Researcher: Extensive investigation into the scientific and patent literature reveals that while **2-Methyl-3-hydroxy-6-iodopyridine** is a commercially available heterocyclic compound, its specific applications in material science are not well-documented in publicly accessible resources. The existing information primarily identifies it as a versatile building block, or intermediate, for the synthesis of more complex molecules, particularly within the realms of medicinal and agrochemical research.

This document, therefore, serves not as a guide to established material science applications, but rather as a forward-looking exploration of its potential applications based on its chemical structure and reactivity. The protocols outlined below are hypothetical and illustrative, designed to provide a conceptual framework for researchers interested in pioneering the use of this molecule in the development of novel materials. They are grounded in established chemical principles and analogous reactions of similar functionalized pyridines.

Section 1: Compound Overview and Potential Significance

2-Methyl-3-hydroxy-6-iodopyridine is a trifunctional pyridine derivative. Its material science potential stems from the distinct reactivity of its three functional groups: the hydroxyl (-OH), the iodo (-I), and the pyridine ring itself.

- **The Iodo Group:** The carbon-iodine bond is relatively weak, making it an excellent leaving group for various cross-coupling reactions. This is the primary handle for building larger, conjugated systems.
- **The Hydroxyl Group:** The phenolic hydroxyl group can be used for condensation reactions, esterifications, or as a coordination site for metal ions. Its acidity can also be tuned, influencing intermolecular interactions.
- **The Pyridine Ring:** The nitrogen atom in the pyridine ring can act as a ligand for metal coordination, leading to the formation of metal complexes or metal-organic frameworks (MOFs). The ring itself is an electron-deficient aromatic system that can be incorporated into electronically active materials.

These functionalities suggest potential applications in:

- **Organic Electronics:** As a building block for conjugated polymers or small molecules for use in Organic Light-Emitting Diodes (OLEDs), Organic Photovoltaics (OPVs), and Organic Field-Effect Transistors (OFETs).
- **Polymer Chemistry:** As a monomer for the synthesis of specialty polymers with tailored thermal, optical, or coordination properties.
- **Metal-Organic Frameworks (MOFs):** As a ligand for the construction of porous materials with potential applications in gas storage, catalysis, and sensing.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₆ INO	[1]
Molecular Weight	235.02 g/mol	[1]
CAS Number	848952-39-6	[1]
Appearance	White to light brown solid (typical)	

Section 2: Hypothetical Application Protocols

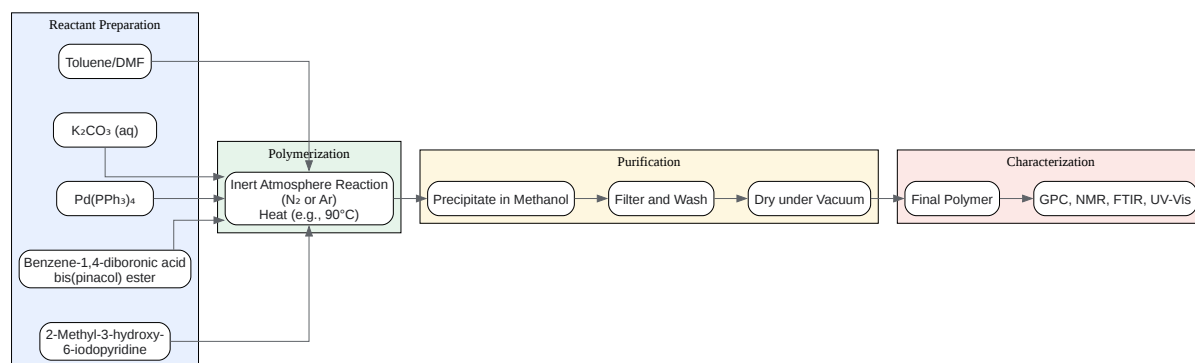
The following protocols are illustrative and will require significant optimization and characterization by the researcher.

Protocol 2.1: Synthesis of a Conjugated Polymer via Suzuki Cross-Coupling

Objective: To synthesize a poly(phenylene-pyridinol) type polymer where the **2-methyl-3-hydroxy-6-iodopyridine** unit introduces polarity and potential for post-polymerization modification.

Causality behind Experimental Choices: The Suzuki coupling is a robust and versatile palladium-catalyzed reaction for forming carbon-carbon bonds.[2] The iodo-group on the pyridine is an ideal substrate for this reaction. A diboronic acid ester is chosen as the co-monomer to enable polymerization. The choice of a non-protic solvent is crucial to avoid quenching the organoboron reagent.

Experimental Workflow Diagram:



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Caption: Workflow for Suzuki polymerization.

Step-by-Step Methodology:

- **Reactant Preparation:** In a Schlenk flask, add **2-methyl-3-hydroxy-6-iodopyridine** (1.0 eq), benzene-1,4-diboronic acid bis(pinacol) ester (1.0 eq), and $Pd(PPh_3)_4$ (0.03 eq).
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times.
- **Solvent and Base Addition:** Add degassed toluene and a 2M aqueous solution of potassium carbonate (K_2CO_3) (4.0 eq).

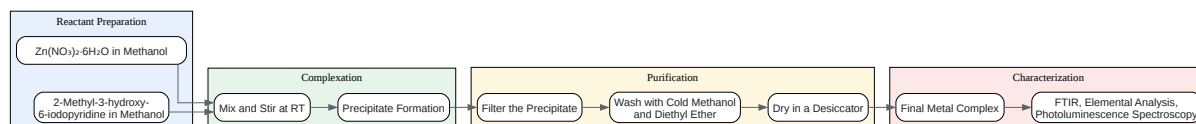
- **Reaction:** Heat the mixture to 90 °C with vigorous stirring for 24-48 hours. Monitor the reaction progress by thin-layer chromatography (TLC) if possible.
- **Work-up:** Cool the reaction to room temperature. Pour the mixture into a large volume of methanol to precipitate the polymer.
- **Purification:** Filter the solid polymer and wash sequentially with water and methanol to remove residual catalyst and unreacted monomers.
- **Drying:** Dry the polymer under vacuum at 40-50 °C.
- **Characterization:** Characterize the resulting polymer by Gel Permeation Chromatography (GPC) for molecular weight and polydispersity, NMR for structure confirmation, FTIR for functional group analysis, and UV-Vis spectroscopy for optical properties.

Protocol 2.2: Synthesis of a Metal Complex for Potential Luminescent Applications

Objective: To synthesize a coordination complex using the pyridine nitrogen and the hydroxyl oxygen as bidentate chelation sites for a metal ion like Zinc(II). Such complexes can exhibit interesting photoluminescent properties.

Causality behind Experimental Choices: The 3-hydroxypyridine moiety is a classic bidentate ligand for various metal ions.^[3] Zinc(II) is chosen as it is a d^{10} metal ion, and its complexes are often luminescent. The use of a non-coordinating counter-ion like nitrate is preferred. Methanol is a suitable solvent for dissolving the ligand and the metal salt.

Experimental Workflow Diagram:



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Caption: Workflow for Metal Complex Synthesis.

Step-by-Step Methodology:

- Ligand Solution: Dissolve **2-methyl-3-hydroxy-6-iodopyridine** (2.0 eq) in warm methanol.
- Metal Salt Solution: In a separate flask, dissolve zinc(II) nitrate hexahydrate (Zn(NO₃)₂·6H₂O) (1.0 eq) in methanol.
- Reaction: Slowly add the metal salt solution to the ligand solution with constant stirring at room temperature. A precipitate should form.
- Stirring: Continue stirring the mixture for 2-4 hours at room temperature.
- Isolation: Collect the precipitate by vacuum filtration.
- Washing: Wash the solid with a small amount of cold methanol and then with diethyl ether.
- Drying: Dry the resulting complex in a desiccator over a drying agent.
- Characterization: Characterize the complex using FTIR to observe shifts in the O-H and C=N stretching frequencies upon coordination, elemental analysis to confirm the stoichiometry, and photoluminescence spectroscopy to investigate its emission properties.

Section 3: Conclusion and Future Outlook

2-Methyl-3-hydroxy-6-iodopyridine presents a platform for significant innovation in material science. The key to unlocking its potential lies in systematic exploratory synthesis. By leveraging the well-established reactivity of its functional groups, researchers can venture into creating novel polymers, coordination complexes, and functional small molecules. The protocols provided herein are conceptual starting points, and the true potential of this molecule will be realized through rigorous experimentation and characterization. Future work should focus on synthesizing materials and thoroughly investigating their structural, thermal, electronic, and optical properties to identify promising avenues for real-world applications.

References

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Sources

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- [2. Suzuki Coupling \[organic-chemistry.org\]](#)
- [3. Synthesis and Characterization of Pyridine Transition Metal Complexes of Ni \(II\), Cu \(I\) and Ag \(I\) \[jscimedcentral.com\]](#)
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